

Compound Characterization & Application Potential

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

Cat. No.: S627326

[Get Quote](#)

Cyclo(L-Pro-L-Val) is a 2,5-diketopiperazine (DKP), a class of cyclic dipeptides known for their diverse biological activities and structural stability [1] [2]. Its potential as a biopesticide stems from its direct toxic effects on plant pathogens.

The table below summarizes the key characteristics of **cyclo(L-Pro-L-Val)**:

Property	Description
IUPAC Name	(3S,8aS)-3-propan-2-yl-2,3,6,7,8,8a-hexahydropyrrolo[1,2-a]pyrazine-1,4-dione [3]
CAS Number	2854-40-2 [1] [3] [4]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ [1] [3] [4]
Molecular Weight	196.25 g/mol [1] [3] [4]
Chemical Structure	A cyclic dipeptide formed from L-Proline and L-Valine [1]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone [3] [4]

Property	Description
Mechanism of Action	Toxic activity against phytopathogenic microorganisms; inhibits Gram-positive phytopathogenic bacteria [1]
Potential Application	Development as a biopesticide [1]

Quantitative Efficacy Data

The biological activity of **cyclo(L-Pro-L-Val)** has been quantitatively assessed against specific pathogens. For context, its toxicity has been compared to Chloramphenicol, a known antibiotic, and found to be similar at comparable concentrations [1].

The following table summarizes its efficacy profile:

Assay Type	Target Pathogen/Organism	Key Findings	Citation
Antimicrobial Activity	Phytopathogenic microorganisms (e.g., <i>Rhodococcus fascians</i> LMG 3605)	Shows toxic activity [1]	[1]
Antimicrobial Activity	Gram-positive phytopathogenic bacterium	Demonstrates inhibitory effects [1]	[1]
Cytotoxicity & Anti-inflammatory	In vitro cell-based assays	Significantly inhibits IKK α /I κ B α /NF- κ B phosphorylation and iNOS/COX-2 activation in a concentration-dependent manner [4]	[4]

Experimental Protocol: Evaluating Anti-Phytopathogenic Activity

This protocol outlines a standard method for assessing the efficacy of **cyclo(L-Pro-L-Val)** against bacterial plant pathogens, based on common microbiological techniques.

Principle: The assay measures the zone of inhibition around a sample-containing disk, which indicates the compound's ability to prevent bacterial growth.

Materials:

- **Test Compound: Cyclo(L-Pro-L-Val)** (e.g., >98% purity from commercial suppliers like TargetMol, MedChemExpress, or BioCrick) [1] [3] [4].
- **Solvent Control:** Dimethyl Sulfoxide (DMSO). Prepare a stock solution, for instance, at 90 mg/mL [4].
- **Test Microorganism:** Gram-positive phytopathogenic bacterium (e.g., *Rhodococcus fascians* LMG 3605) [1].
- **Growth Media:** Appropriate agar and broth for the target bacterium (e.g., Mueller-Hinton Agar).
- **Equipment:** Sterile Petri dishes, micropipettes, sterile filter paper disks (6 mm), incubator.

Procedure:

- **Inoculum Preparation:** Adjust the turbidity of a bacterial broth culture to match a 0.5 McFarland standard.
- **Plate Inoculation:** Evenly spread the bacterial inoculum onto the surface of an agar plate using a sterile swab.
- **Disk Application:** Aseptically place sterile filter paper disks on the inoculated agar.
- **Compound Application:** Apply a specific volume (e.g., 10 μ L) of the **cyclo(L-Pro-L-Val)** solution to the disk. A DMSO-only disk serves as the negative control, and a known antibiotic disk serves as the positive control (e.g., Chloramphenicol) [1].
- **Diffusion and Incubation:** Allow the plates to stand for a pre-diffusion period (e.g., 30 minutes at room temperature), then incubate at the optimal temperature for the test bacterium (e.g., 37°C for 16-18 hours).
- **Measurement:** After incubation, measure the diameter of the zone of inhibition (including the disk) in millimeters using a caliper.

Advanced Protocol: Solid-Phase Extraction from Culture

This advanced protocol describes a high-throughput method for isolating and purifying **cyclo(L-Pro-L-Val)** and similar cyclic dipeptides from bacterial culture filtrates, optimizing yield for downstream testing [2].

Principle: Use C18-based solid-phase extraction (SPE) with a methanol gradient to selectively elute cyclic dipeptides like **cyclo(L-Pro-L-Val)** from the crude culture filtrate.

Materials:

- **Source:** Culture Filtrate (CF) of a producing bacterium (e.g., *Lactobacillus plantarum* LBP-K10).
- **SPE Cartridges:** C18-based solid-phase extraction cartridges.
- **Eluents:** Water, and methanol in water (5% to 50% v/v in 5% increments).
- **Equipment:** Vacuum manifold, centrifuge, HPLC vials.

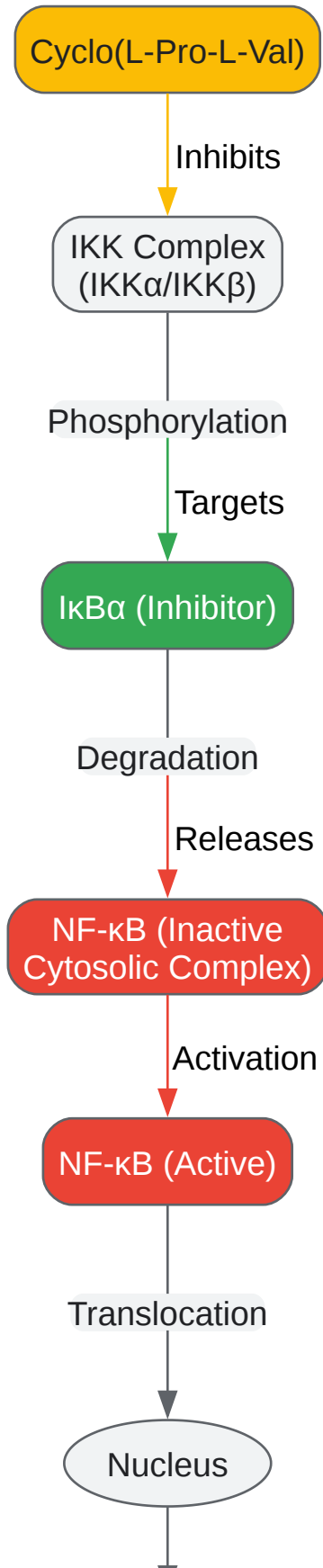
Procedure:

- **Conditioning:** Condition the C18 SPE cartridge with methanol followed by equilibrating with water or a weak buffer.
- **Loading:** Load the clarified and acidified culture filtrate onto the cartridge.
- **Washing:** Wash with 5-30% methanol to remove impurities and organic acids.
- **Elution:** Elute the target compounds stepwise with a methanol gradient from 35% to 50% methanol. Collect individual fractions (MeSPEfs), for example, MeSPEf-35, MeSPEf-40, etc [2].
- **Concentration and Analysis:** Evaporate the methanol from the collected fractions and reconstitute the residue in a suitable solvent (e.g., DMSO). The 35-45% methanol fractions are expected to contain the bioactive cyclic dipeptides and can be screened for antimicrobial activity [2].

Molecular Mechanism of Action

While the exact pesticidal mechanism is an area of ongoing research, **cyclo(L-Pro-L-Val)** has demonstrated a potent anti-inflammatory effect in biochemical studies by inhibiting the NF- κ B signaling pathway [4]. This pathway is critical in regulating immune and stress responses in plants and animals. The diagram below illustrates this mechanism, which may contribute to its role in mitigating pathogen-induced plant stress.

Molecular Mechanism of Cyclo(L-Pro-L-Val)



Pro-Inflammatory
Gene Expression

Click to download full resolution via product page

Workflow for Biopesticide Development

The following diagram outlines a comprehensive workflow from the initial isolation of **cyclo(L-Pro-L-Val)** to the final evaluation of its biopesticidal efficacy, integrating the protocols described above.



Click to download full resolution via product page

Conclusion and Future Perspectives

Cyclo(L-Pro-L-Val) is a promising candidate for biopesticide development, demonstrating direct toxicity against key plant pathogens. Its activity against Gram-positive bacteria like *R. fascians* and its ability to modulate key inflammatory pathways underscore its potential. Future work should focus on field trials, formulation development for stability and delivery, and further elucidation of its specific mode of action against a broader range of plant pathogens.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Cyclo(L-Pro-L-Val) (Standard) | Bacterial Inhibitor [medchemexpress.com]

2. The high-throughput solid-phase extraction of cis-cyclo(L ... [pmc.ncbi.nlm.nih.gov]

3. Cyclo(L-Pro-L-Val) | CAS:2854-40-2 [biocrick.com]

4. Cyclo(L-Pro-L-Val) | NF-κB | NOS | IκB/IKK | COX [targetmol.com]

To cite this document: Smolecule. [Compound Characterization & Application Potential]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b627326#cyclo-l-pro-l-val-biopesticide-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com